

Ethyl Alcohol-d6: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl alcohol-d6*

Cat. No.: *B042895*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the properties, experimental applications, and analysis of **ethyl alcohol-d6** (ethanol-d6). This deuterated analog of ethanol is a critical tool in a variety of scientific disciplines, including nuclear magnetic resonance (NMR) spectroscopy, mass spectrometry (MS), and metabolic research. Its unique isotopic composition allows for precise quantification and tracing of ethanol and its metabolites in complex biological systems.

Core Properties of Ethyl Alcohol-d6

Ethyl alcohol-d6, also known as hexadeuteroethanol, has the chemical formula CD_3CD_2OD . The substitution of hydrogen atoms with deuterium, a stable isotope of hydrogen, results in a higher molecular weight compared to its non-deuterated counterpart, ethanol (C_2H_5OH). This isotopic labeling is the foundation of its utility in advanced analytical techniques.

Quantitative Data Summary

The physical and chemical properties of **ethyl alcohol-d6** are summarized in the table below. These values are essential for experimental design and data interpretation.

Property	Value	References
Molecular Weight	52.11 g/mol	[1] [2] [3]
Exact Mass	52.079525286 Da	[1]
Chemical Formula	C ₂ D ₆ O	[2] [3]
CAS Number	1516-08-1	[2]
Density	0.892 g/mL at 25 °C	
Boiling Point	78 °C	
Melting Point	-130 °C	
Isotopic Purity	Typically ≥99.5 atom % D	

Experimental Protocols and Applications

Ethyl alcohol-d6 is predominantly utilized as an internal standard in quantitative analysis and as a tracer in metabolic studies. Its applications span from forensic toxicology to fundamental biochemical research.

Quantification of Ethanol in Biological Samples via GC/MS

A primary application of **ethyl alcohol-d6** is in the quantification of ethanol in biological matrices, such as whole blood, using Gas Chromatography-Mass Spectrometry (GC/MS). In this method, **ethyl alcohol-d6** serves as an ideal internal standard because its chemical and physical properties are very similar to ethanol, but it is distinguishable by its mass.[\[4\]](#)

Experimental Protocol:

- Sample Preparation: A known amount of **ethyl alcohol-d6** is added to the biological sample (e.g., 0.1 mL of whole blood).[\[2\]](#)[\[5\]](#)
- Headspace Extraction: The vial containing the sample is incubated to allow volatile compounds, including ethanol and **ethyl alcohol-d6**, to equilibrate in the headspace.[\[2\]](#)[\[5\]](#)

- GC/MS Analysis: A sample of the headspace gas is injected into the GC/MS system. The gas chromatograph separates the components based on their boiling points and interactions with the column, and the mass spectrometer detects and quantifies the ions of interest.
- Quantification: The concentration of ethanol in the original sample is determined by comparing the peak area of ethanol to the peak area of the **ethyl alcohol-d6** internal standard. The ions typically monitored are m/z 31 for ethanol and m/z 33 for **ethyl alcohol-d6**.^{[2][5]}

NMR Spectroscopy

Ethyl alcohol-d6 is also used as a solvent in NMR spectroscopy. Its deuterated nature means it does not produce a significant signal in ¹H NMR spectra, thus preventing interference with the signals from the analyte of interest.

Experimental Protocol for NMR Sample Preparation:

- Analyte Preparation: The compound to be analyzed is weighed and dissolved in a known volume of **ethyl alcohol-d6**.
- Transfer to NMR Tube: The solution is transferred to a 5 mm NMR tube.
- Data Acquisition: The NMR tube is placed in the spectrometer, and the ¹H NMR spectrum is acquired. The residual proton signals of **ethyl alcohol-d6** can be used as a chemical shift reference.

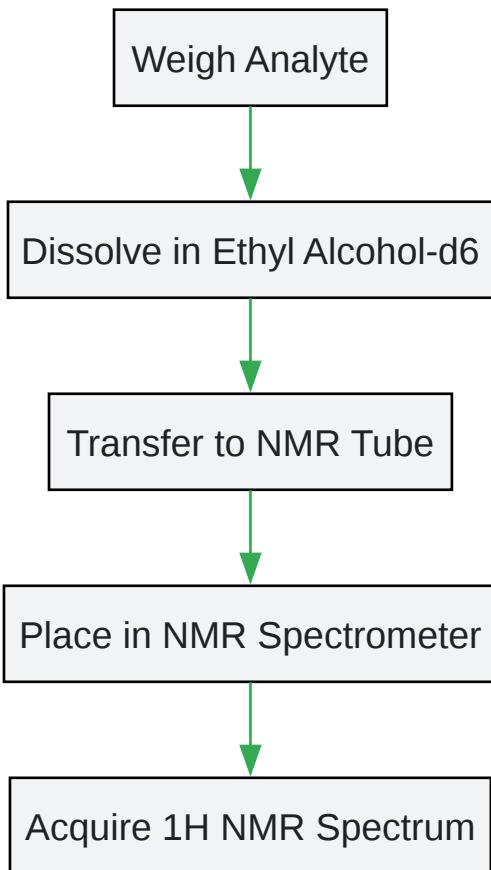
Visualizing Experimental Workflows

The following diagrams, generated using Graphviz, illustrate key experimental workflows involving **ethyl alcohol-d6**.



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Workflow for Quantification of Ethanol using **Ethyl Alcohol-d6** in GC/MS.

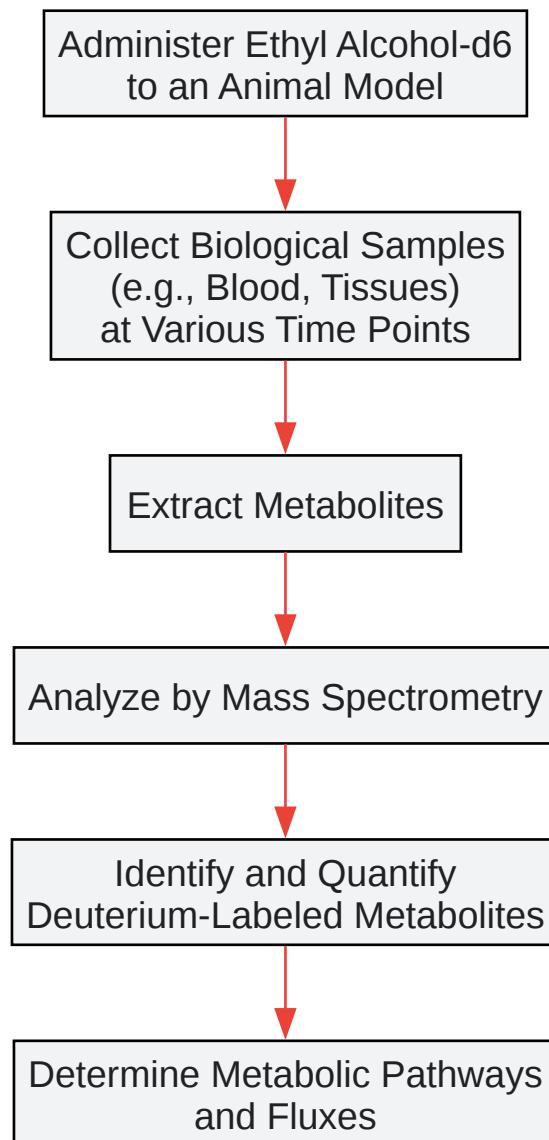
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Workflow for NMR Sample Preparation using **Ethyl Alcohol-d6** as a Solvent.

Use in Metabolic Studies

Ethyl alcohol-d6 is a valuable tracer for studying the metabolic fate of ethanol in vivo. By administering **ethyl alcohol-d6** to an organism, researchers can track the incorporation of deuterium into various metabolites using mass spectrometry. This provides insights into metabolic pathways and fluxes. For example, it has been used to study postmortem ethanol diffusion and degradation.^{[6][7]}

The general workflow for such a study is outlined below:



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Logical Workflow for an In Vivo Metabolic Study using **Ethyl Alcohol-d6**.

In conclusion, **ethyl alcohol-d6** is an indispensable tool for researchers and scientists in various fields. Its unique isotopic properties enable precise and accurate measurements that are crucial for advancing our understanding of ethanol's effects and metabolism. The methodologies described in this guide provide a foundation for the effective application of this important compound in research and development.

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